

4-Chloro-3-sulfamoylbenzoic acid GHS hazard statements

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Compound Focus: 4-Chloro-3-sulfamoylbenzoic acid

CAS No.: 1205-30-7

Cat. No.: S591199

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GHS Hazard Information

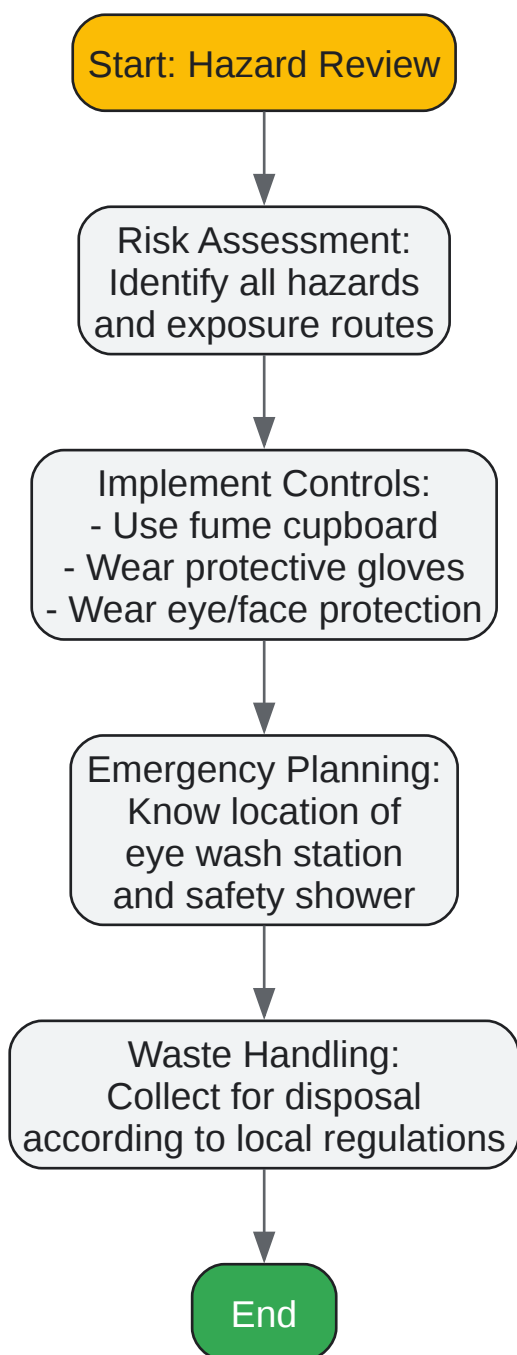
The table below summarizes the identified GHS hazard information for **4-Chloro-3-sulfamoylbenzoic Acid** (CAS No. 1205-30-7).

Item	Description
CAS No.	1205-30-7 [1] [2]
Signal Word	Warning [1] [2]

| **Hazard Statements** | **H315:** Causes skin irritation [1] [2]. **H319:** Causes serious eye irritation [1] [2]. **H335:** May cause respiratory irritation [1]. | | **Precautionary Statements** | **P261:** Avoid breathing dust/fume/gas/mist/vapours/spray [1]. **P264:** Wash skin thoroughly after handling [2]. **P280:** Wear protective gloves/ eye protection/ face protection [2]. **P302 + P352:** IF ON SKIN: Wash with plenty of soap and water [2]. **P305 + P351 + P338:** IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing [1] [2]. **P332 + P313:** If skin irritation occurs: Get medical advice/attention [2]. **P337 + P313:** If eye irritation persists: Get medical advice/attention [2]. **P362:** Take off contaminated clothing and wash before reuse [2]. | | **GHS Pictogram** | GHS07 (Exclamation mark) [2] |

Safety and Handling Workflow

For safe handling of this substance in a laboratory setting, you should follow a risk management process. The diagram below outlines the key steps from preparation to waste disposal.



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*Flowchart for handling **4-Chloro-3-sulfamoylbenzoic acid** safely.*

Regulatory Context for Pharmaceutical Impurities

For professionals in drug development, assessing impurities goes beyond physical hazards. The **ICH M7 guideline** provides a framework for assessing and controlling **DNA-reactive (mutagenic) impurities** in pharmaceuticals to minimize carcinogenic risk [3]. Although the searched results do not contain mutagenicity data for **4-Chloro-3-sulfamoylbenzoic acid**, you should be aware of this critical requirement.

- **Guideline Focus:** The ICH M7 guideline outlines recommendations for assessing and controlling mutagenic impurities in final drug substances or products, considering the intended conditions of human use [3].
- **Practical Implication:** If this compound is used in pharmaceutical synthesis, a dedicated **genotoxicity assessment** is required to classify it per ICH M7 and establish appropriate control strategies if it is identified as a potential impurity.

Key Takeaways for Researchers

- **Primary Hazards:** The main risks associated with **4-Chloro-3-sulfamoylbenzoic acid** are **skin irritation, serious eye irritation, and potential respiratory irritation**.
- **Safe Handling is Crucial:** Always use this substance within a fume cupboard and wear appropriate personal protective equipment (PPE) including gloves and eye protection.
- **Check for Mutagenicity Data:** For drug development work, you must consult specialized toxicological databases to complete the required ICH M7 assessment, as this information is not provided by chemical suppliers.

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References

1. 1205-30-7|4-Chloro-3-sulfamoylbenzoic acid [bldpharm.com]
2. 4-Chloro-3-sulfamoylbenzoic Acid, 25G [labscoop.com]
3. ICH M7 Assessment and control of DNA reactive (mutagenic ... [ema.europa.eu]

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